

An In-Depth Technical Guide to Acetyldihydromicromelin A: Chemical Structure and Properties

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Compound of Interest

Compound Name: Acetyldihydromicromelin A

Cat. No.: B561710

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Abstract

Acetyldihydromicromelin A is a naturally occurring coumarin, a class of secondary metabolites found in a variety of plants. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological activities. Detailed experimental protocols for its isolation, based on methodologies for related compounds, are presented. Furthermore, this guide explores the potential mechanisms of action, particularly in the context of the anti-inflammatory signaling pathways associated with the coumarin scaffold.

Chemical Structure and Properties

Acetyldihydromicromelin A is a derivative of dihydromicromelin, characterized by the presence of an acetyl group. Its systematic IUPAC name is [(1R,2R,4R,5R)-4-(7-methoxy-2-oxochromen-6-yl)-1-methyl-3,6-dioxabicyclo[3.1.0]hexan-2-yl] acetate. The chemical structure of **Acetyldihydromicromelin A** is presented below.

Chemical Structure:

Table 1: Chemical and Physical Properties of **Acetyldihydromicromelin A**

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ O ₇	[1]
Molecular Weight	332.3 g/mol	[1]
CAS Number	94285-22-0	N/A
Predicted Boiling Point	487.1 ± 45.0 °C	N/A
Predicted Density	1.42 ± 0.1 g/cm ³	N/A
Canonical SMILES	CC(=O)O[C@H]1[C@]2(C(O2) --INVALID-LINK-- C3=C(C=C4C(=C3)C=CC(=O) O4)OC)C	[1]

Spectroscopic Data

Detailed experimental spectroscopic data for **Acetyldihydromicromelin A** is not widely available in the public domain. However, based on the known structure, the expected spectroscopic characteristics can be predicted.

Table 2: Predicted Spectroscopic Data for **Acetyldihydromicromelin A**

Spectroscopy	Predicted Chemical Shifts / Key Signals
^1H NMR	Signals corresponding to aromatic protons of the coumarin ring, methoxy group protons, acetyl group protons, and protons of the bicyclic ether system.
^{13}C NMR	Carbonyl carbons of the lactone and acetate, aromatic carbons, methoxy carbon, and carbons of the bicyclic ether system.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight (332.3 g/mol) and characteristic fragmentation patterns.
Infrared (IR)	Stretching vibrations for C=O (lactone and ester), C-O (ether and ester), and C=C (aromatic) bonds.

Isolation and Purification

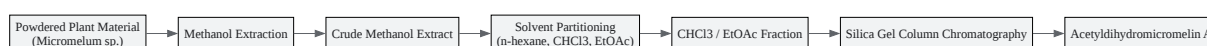
Acetyldihydromicromelin A has been isolated from the aerial parts of *Micromelum minutum* and the leaves of *Micromelum integerrimum*.^{[1][2][3]} While a specific detailed protocol for **Acetyldihydromicromelin A** is not available, a general experimental workflow for the isolation of coumarins from *Micromelum* species is described below.

General Experimental Protocol for Isolation

This protocol is a representative method based on the phytochemical investigation of *Micromelum* species.^{[4][5]}

- Extraction:
 - Air-dried and powdered plant material (leaves or aerial parts) is extracted exhaustively with methanol (MeOH) at room temperature.
 - The resulting crude extract is then concentrated under reduced pressure.
- Fractionation:

- The concentrated MeOH extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform (CHCl₃), and ethyl acetate (EtOAc).
- The fractions are concentrated in vacuo.
- Chromatographic Separation:
 - The chloroform or ethyl acetate fraction, which typically contains coumarins, is subjected to column chromatography over silica gel.
 - The column is eluted with a gradient of n-hexane and ethyl acetate.
 - Fractions are collected and monitored by thin-layer chromatography (TLC).
- Purification:
 - Fractions containing compounds with similar TLC profiles are combined and further purified by preparative TLC or repeated column chromatography to yield the pure **Acetyldihydromicromelin A**.



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Figure 1. General workflow for the isolation of **Acetyldihydromicromelin A**.

Biological Activity and Mechanism of Action

The biological activity of **Acetyldihydromicromelin A** has not been extensively investigated. One study reported that a mixture containing **acetyldihydromicromelin A**, dihydromicromelin A, and dihydromicromelin B was inactive against MCF-7 and 4T1 breast cancer cell lines.^[2] However, many coumarins isolated from Micromelum species have demonstrated a range of biological activities, including cytotoxic and anti-inflammatory effects.^{[6][7]}

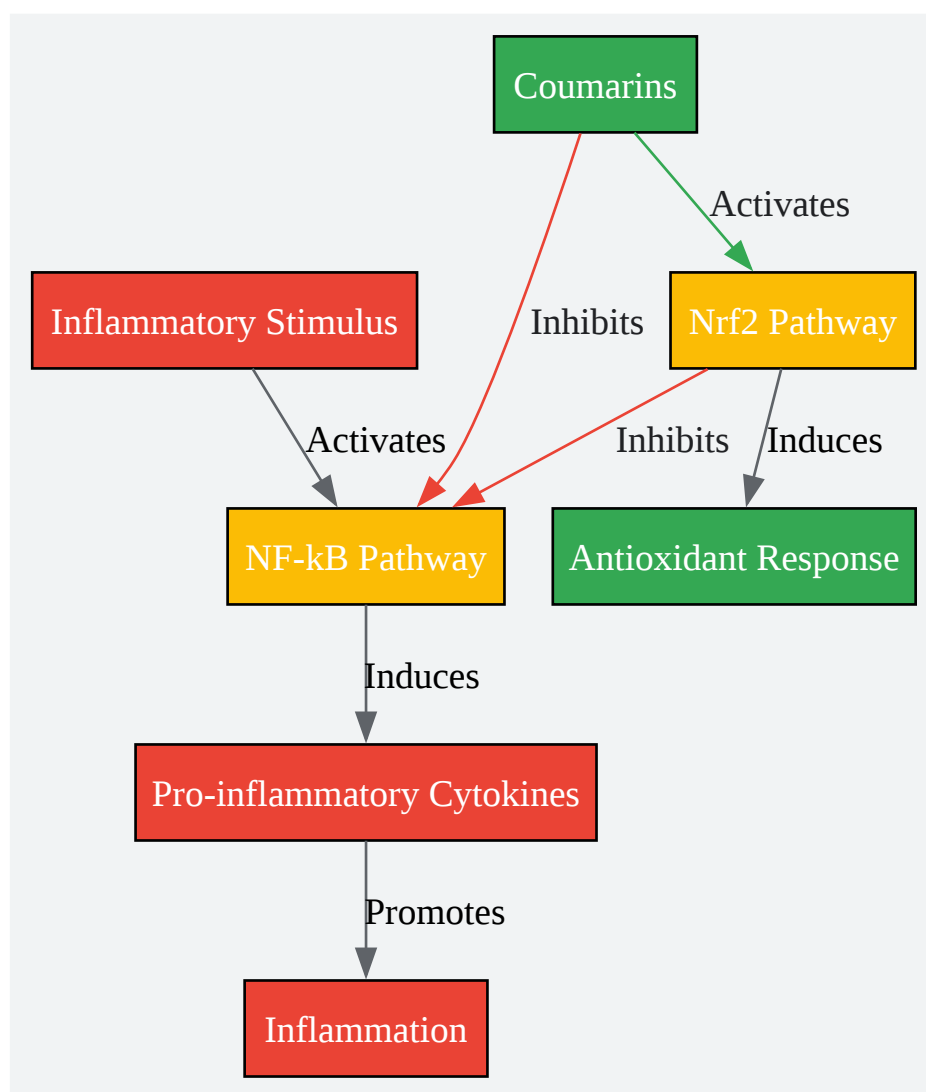
Given the lack of specific data for **Acetyldihydromicromelin A**, the potential anti-inflammatory mechanism can be inferred from the known activities of the broader coumarin class. Coumarins

are known to exert anti-inflammatory effects through the modulation of key signaling pathways, primarily the Nuclear Factor-kappa B (NF- κ B) and the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathways.

General Anti-inflammatory Signaling Pathway of Coumarins

Inflammatory stimuli, such as lipopolysaccharide (LPS), can activate signaling cascades that lead to the activation of the NF- κ B transcription factor. This results in the production of pro-inflammatory cytokines like TNF- α , IL-6, and IL-1 β . Many coumarins have been shown to inhibit the activation of NF- κ B, thereby reducing the expression of these inflammatory mediators.

Simultaneously, coumarins can activate the Nrf2 pathway. Under normal conditions, Nrf2 is kept in the cytoplasm by Keap1. Upon activation by compounds like coumarins, Nrf2 translocates to the nucleus and binds to the Antioxidant Response Element (ARE), leading to the expression of antioxidant and cytoprotective genes. This pathway also has an inhibitory effect on NF- κ B signaling.



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Figure 2. General anti-inflammatory signaling pathways modulated by coumarins.

Conclusion

Acetyldihydromicromelin A is a coumarin with a well-defined chemical structure that has been isolated from plants of the *Micromelum* genus. While its physicochemical properties have been predicted, detailed experimental spectroscopic data remains to be fully disclosed in publicly accessible literature. The biological activity of this specific compound is largely unexplored, although the broader class of coumarins is known for a variety of pharmacological effects, notably anti-inflammatory properties. Future research should focus on the comprehensive biological screening of **Acetyldihydromicromelin A** to elucidate its specific

therapeutic potential and mechanisms of action. The provided generalized protocols and pathways serve as a foundational guide for researchers initiating studies on this and related natural products.

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